

Ambocin: A Technical Guide to Its Chemical Structure, Properties, and Biological Significance

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Compound of Interest

Compound Name: *Ambocin*

Cat. No.: *B1587910*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ambocin, a naturally occurring flavonoid glycoside, has garnered interest within the scientific community. This technical guide provides a comprehensive overview of the current knowledge on **Ambocin**, with a focus on its chemical structure, physicochemical properties, and known biological activities. Due to the limited availability of in-depth studies on **Ambocin** itself, this document also extensively reviews the well-documented biological functions and mechanisms of action of its aglycone, genistein, as a proxy to understand its potential therapeutic applications. This guide is intended to serve as a foundational resource for researchers and professionals in drug development, highlighting both the established data and the existing knowledge gaps to encourage further investigation into this promising natural compound.

Chemical Identity and Physicochemical Properties

Ambocin is chemically identified as Genistein 7-O-apiosyl-(1->6)-glucoside. It belongs to the isoflavonoid class of flavonoids and is found in plants such as *Eriosema tuberosum* and *Neorautanenia amboensis*.^[1] The core structure consists of the isoflavone genistein linked to a disaccharide moiety.

The key physicochemical properties of **Ambocin** are summarized in the table below.

Property	Value	Source
Molecular Formula	C26H28O14	PubChem[1]
Molecular Weight	564.5 g/mol	PubChem[1]
IUPAC Name	7-[(2S,3R,4S,5S,6R)-6-[[[(2R,3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)oxolan-2-yl]oxymethyl]-3,4,5-trihydroxyoxan-2-yl]oxy-5-hydroxy-3-(4-hydroxyphenyl)chromen-4-one	PubChem[1]
CAS Number	108044-05-9	PubChem[1]
Appearance	Powder	---
Solubility	Soluble in DMSO	---

Spectroscopic Data

The structural elucidation of **Ambocin** relies on standard spectroscopic techniques employed for natural product characterization.

Mass Spectrometry

High-resolution mass spectrometry is crucial for determining the molecular weight and elemental composition of **Ambocin**. The fragmentation pattern in tandem MS/MS experiments can provide valuable information about the glycosidic linkages and the structure of the aglycone. Typically, the fragmentation of flavonoid glycosides involves the initial loss of the sugar moieties, followed by the characteristic fragmentation of the flavonoid core.[2][3][4][5]

Experimental LC-MS data for **Ambocin** shows a precursor ion $[M+H]^+$ at an m/z of 565.1552, which is consistent with its molecular formula.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

1D (1H and ^{13}C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy are indispensable for the complete structural assignment of **Ambocin**.

- ^1H NMR: Provides information on the number and chemical environment of protons. The aromatic protons of the flavonoid core typically resonate in the downfield region (δ 6-8 ppm), while the sugar protons are found in the upfield region.
- ^{13}C NMR: Reveals the number of non-equivalent carbons and their types (e.g., carbonyl, aromatic, aliphatic).
- 2D NMR: Experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are used to establish the connectivity between protons and carbons, confirming the structure of the aglycone, the identity and linkage of the sugar units, and the position of glycosylation on the flavonoid scaffold.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

A detailed, publicly available, fully assigned NMR spectrum for **Ambocin** is not readily found in the reviewed literature. However, the general principles of flavonoid NMR analysis can be applied for its characterization.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Biological Activity and Mechanism of Action

Direct experimental data on the biological activity of **Ambocin** is limited. However, extensive research on its aglycone, genistein, provides significant insights into its potential pharmacological effects. It is a common phenomenon that flavonoid glycosides are hydrolyzed in the gut to their aglycones, which are then absorbed and exert biological effects.

Biological Activities of Genistein (Aglycone of Ambocin)

Genistein is a well-studied isoflavone with a broad spectrum of biological activities, including:

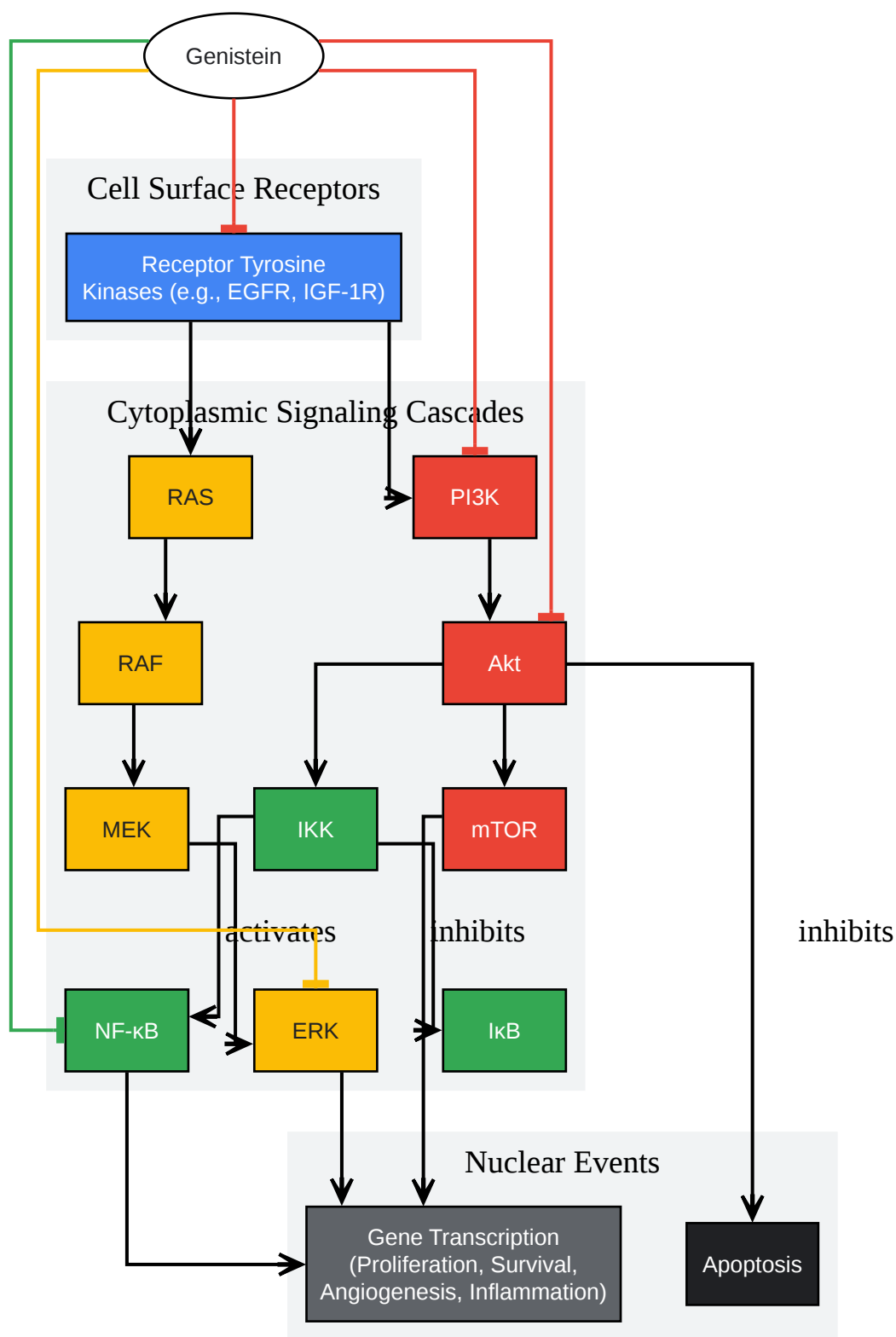
- Anticancer Properties: Genistein has been shown to inhibit the growth of various cancer cell lines. Its anticancer effects are attributed to its ability to modulate key cellular processes such as cell cycle arrest, apoptosis, angiogenesis, and metastasis.[\[11\]](#)
- Antioxidant and Anti-inflammatory Effects: Genistein exhibits antioxidant properties by scavenging free radicals and upregulating antioxidant enzymes. It also possesses anti-inflammatory activity by inhibiting pro-inflammatory signaling pathways.

- **Phytoestrogenic Activity:** Due to its structural similarity to estrogen, genistein can bind to estrogen receptors and exert both estrogenic and anti-estrogenic effects, depending on the cellular context.

Signaling Pathways Modulated by Genistein

Genistein's pleiotropic effects are mediated through its interaction with multiple intracellular signaling pathways. Key pathways modulated by genistein include:

- **PI3K/Akt/mTOR Pathway:** This is a crucial pathway for cell survival, proliferation, and growth. Genistein has been shown to inhibit this pathway in cancer cells, leading to apoptosis.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- **MAPK/ERK Pathway:** The mitogen-activated protein kinase (MAPK) pathway is involved in cell proliferation, differentiation, and survival. Genistein can modulate this pathway to exert its anticancer effects.[\[11\]](#)[\[12\]](#)[\[14\]](#)
- **NF- κ B Signaling Pathway:** Nuclear factor-kappa B (NF- κ B) is a key regulator of inflammation and cell survival. Genistein can suppress NF- κ B activation, contributing to its anti-inflammatory and pro-apoptotic effects.[\[11\]](#)[\[12\]](#)
- **JAK/STAT Pathway:** The Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathway is involved in cell growth and differentiation. Genistein has been found to inhibit this pathway in some cancer models.[\[11\]](#)
- **Wnt/ β -catenin Pathway:** This pathway plays a critical role in embryonic development and cancer. Genistein can modulate the Wnt/ β -catenin pathway, contributing to its anticancer activity.[\[11\]](#)[\[12\]](#)



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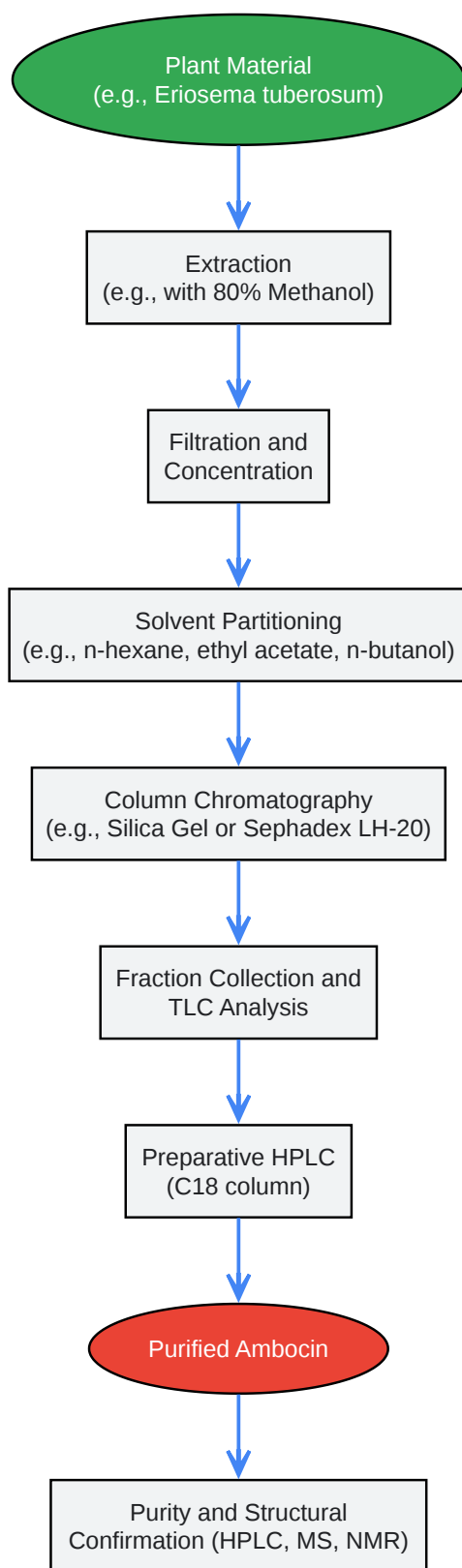
Caption: Signaling pathways modulated by Genistein.

Experimental Protocols

While specific, validated protocols for **Ambocin** are not widely published, the following sections outline general methodologies that can be adapted for its study based on established procedures for similar flavonoid glycosides.

Proposed Protocol for Isolation and Purification of Ambocin

This proposed workflow is based on methods for isolating flavonoid glycosides from plant sources.



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References

- 1. Ambocin | C₂₆H₂₈O₁₄ | CID 5491738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. Systematic Characterisation of the Fragmentation of Flavonoids Using High-Resolution Accurate Mass Electrospray Tandem Mass Spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 6. ukm.my [ukm.my]
- 7. m.youtube.com [m.youtube.com]
- 8. researchgate.net [researchgate.net]
- 9. mdpi.com [mdpi.com]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. Cellular and Molecular Mechanisms Modulated by Genistein in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Molecular Pathways of Genistein Activity in Breast Cancer Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Genistein induces apoptosis by the inactivation of the IGF-1R/p-Akt signaling pathway in MCF-7 human breast cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Flavonoids in modulation of cell survival signalling pathways - PMC [pmc.ncbi.nlm.nih.gov]
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